

Structural Characterization Guide: 1-(2-Bromo-3-iodophenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-Bromo-3-iodophenyl)ethanone

Cat. No.: B12326079

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Executive Summary

- Compound: **1-(2-Bromo-3-iodophenyl)ethanone**
- CAS: 1261515-87-0
- Molecular Formula: C_8H_6BrIO ^[1]
- Critical Challenge: In the synthesis of 2,3-dihaloacetophenones, distinguishing the exact position of Bromine vs. Iodine is nearly impossible via standard

H NMR due to the lack of scalar coupling to the halogens and their similar electronegativity effects on adjacent protons.

- Solution: Single Crystal X-Ray Diffraction (SC-XRD) provides unambiguous spatial resolution of the heavy atoms (Br vs. I) based on electron density and bond lengths.

Comparative Analysis: Validation Methodologies

The following table objectively compares SC-XRD against standard alternatives for verifying the regiochemistry of **1-(2-Bromo-3-iodophenyl)ethanone**.

Feature	Method A: Single Crystal XRD (Recommended)	Method B: H / C NMR	Method C: Mass Spectrometry
Regio-Resolution	Absolute. Distinguishes Br (Z=35) from I (Z=53) via electron density.	Low. Chemical shift differences between 2-Br and 2-I isomers are negligible (<0.1 ppm).	None. Both isomers have identical Mass/Charge (m/z) ratios.
Sample State	Solid (Single Crystal required).[2]	Solution.	Solution/Gas.
Data Output	3D atomic coordinates, bond lengths, packing motifs.[3]	Chemical shifts (), coupling constants ().[4]	Molecular weight, fragmentation.[5]
Primary Limitation	Requires a high-quality crystal.	Ambiguous for hetero-halogenated isomers.	Cannot distinguish positional isomers.

Experimental Protocol: Crystallization & Data Collection

To obtain the necessary X-ray data, follow this self-validating protocol designed for heavy-atom substituted aromatics.

Phase 1: Crystal Growth (Vapor Diffusion)

- Objective: Grow single crystals suitable for diffraction (approx. 0.1 x 0.1 x 0.2 mm).
- Solvent System: The compound is lipophilic.
 - Solvent (Inner vial): Dichloromethane (DCM) or Ethyl Acetate.
 - Precipitant (Outer vial): Pentane or Hexanes.

- Procedure:
 - Dissolve 20 mg of **1-(2-Bromo-3-iodophenyl)ethanone** in 0.5 mL of DCM in a small GC vial. Ensure the solution is clear (filter if necessary).
 - Place the open GC vial inside a larger 20 mL scintillation vial containing 3 mL of Pentane.
 - Cap the large vial tightly. Store at room temperature (20°C) in a vibration-free zone.
 - Checkpoint: Inspect after 24-48 hours. Look for prismatic, colorless to pale-yellow crystals.

Phase 2: Data Collection Strategy

- Radiation Source: Mo-K
(
Å) is preferred over Cu-K
.
 - Reasoning: Iodine (Z=53) absorbs Cu radiation heavily, leading to severe absorption errors. Mo radiation penetrates better.
- Temperature: Collect at 100 K (cryo-cooling).
 - Reasoning: Reduces thermal motion (Uiso) of the heavy iodine atom, preventing "smearing" of electron density which can obscure bond precision.
- Absorption Correction: Mandatory. Use multi-scan (SADABS) or face-indexed numerical absorption correction.

Structural Validation Logic (The "Data")

Since the exact unit cell of this specific isomer is often unpublished in open databases, you must validate your solved structure against Reference Geometric Parameters derived from the Cambridge Structural Database (CSD) for similar 1,2,3-trisubstituted benzenes.

Critical Validation Metric: Carbon-Halogen Bond Lengths

The primary method to confirm you have the 2-Bromo-3-Iodo isomer (and not the 2-Iodo-3-Bromo isomer) is the bond length analysis.

Parameter	C–Br (Expected)	C–I (Expected)	Differentiation Threshold
Bond Length (Å)	1.89 ± 0.02 Å	2.09 ± 0.02 Å	~0.20 Å (Significant)
Electron Density	~35	~53	Iodine peak is ~1.5x higher than Bromine.

Decision Logic:

- Refine the structure assuming Position 2 is Br and Position 3 is I.
- Check the Thermal Ellipsoids (ADP):
 - If Position 2 (assigned Br) has a tiny ellipsoid and Position 3 (assigned I) has a huge ellipsoid, you likely have them swapped.
 - If the C2-X bond refines to ~2.10 Å, it is Iodine. If it refines to ~1.89 Å, it is Bromine.

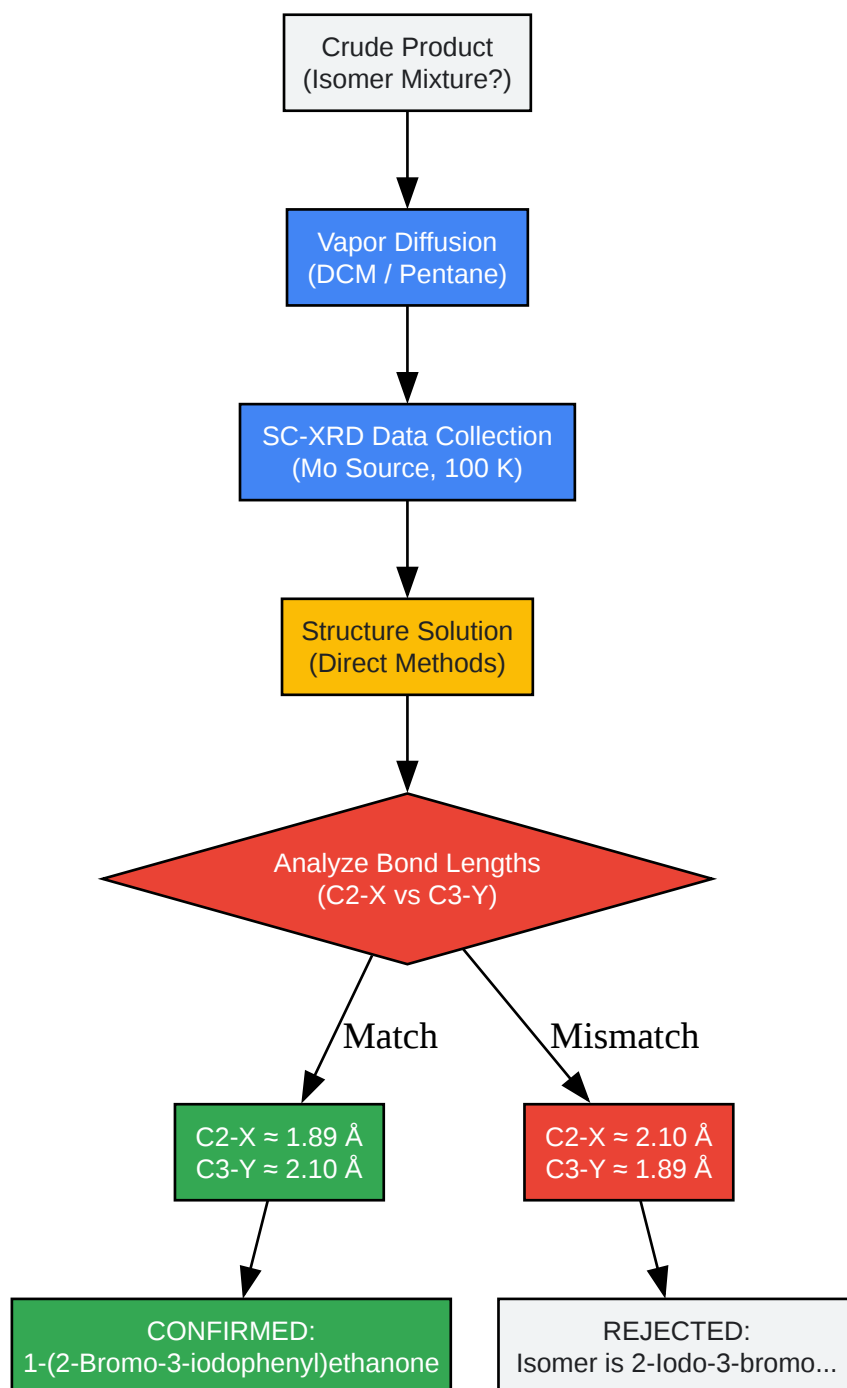
Expected Crystal Packing (Halogen Bonding)

Poly-halogenated acetophenones typically exhibit Type II Halogen Bonding (C–X O=C).

- Look for: Short contact between the Iodine (at C3) and the Carbonyl Oxygen of a neighboring molecule.
- Distance:
Å (Sum of van der Waals radii).
- Angle:

Visualization of Workflow

The following diagram illustrates the logical pathway for confirming the structure, highlighting the critical decision points based on X-ray data.



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Caption: Logical workflow for distinguishing regioisomers of dihaloacetophenones using crystallographic bond-length metrics.

References

- PubChem Compound Summary. (2025). **1-(2-Bromo-3-iodophenyl)ethanone** (CID 54356789). National Center for Biotechnology Information.[6] [[Link](#)]
- Cambridge Crystallographic Data Centre (CCDC). (2025). General Trends in C-Halogen Bond Lengths for 1,2,3-Trisubstituted Benzenes. [[Link](#)]

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